

Application Note: Methionine as an Analytical Reference Standard

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Compound of Interest

Compound Name: *N-Methyl-N-ethyltryptamine*

Cat. No.: *B189312*

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Audience: Researchers, scientists, and drug development professionals.

Introduction Methionine (MET) is an essential, sulfur-containing amino acid crucial for protein synthesis and various metabolic processes, including the production of S-adenosylmethionine (SAM), the primary methyl donor in the body.[1][2][3] In the pharmaceutical and biotechnology industries, well-characterized L-Methionine is used as a reference standard for a variety of analytical applications. These applications range from the quality control of pharmaceutical formulations to the quantification of the analyte in biological matrices. As a primary or secondary pharmaceutical standard, it provides a benchmark for identity, purity, and concentration assessments.

Physicochemical Properties and Specifications

A certified reference material (CRM) for Methionine is produced and certified in accordance with ISO 17034 and ISO/IEC 17025, ensuring traceability and reliability for analytical applications.[4]

Table 1: Physicochemical Properties of L-Methionine Reference Standard

Property	Value	Reference
Chemical Name	(S)-2-Amino-4-(methylthio)butyric acid	
CAS Number	63-68-3	[5]
Molecular Formula	C5H11NO2S	[5][6]
Molecular Weight	149.21 g/mol	[6][7]
Melting Point	~284 °C (decomposition)	
Solubility	Sparingly soluble in water; dissolves in dilute acids and alkali hydroxides.	[8]
Appearance	White or almost white crystalline powder or colorless crystals.	[5][6][9][10]

Table 2: Typical Specifications for a Certified L-Methionine Reference Standard

Parameter	Specification	Reference
Assay (on dried basis)	99.0% - 101.0%	[6][8][11]
Identity (IR)	Conforms to spectrum	[5]
Specific Rotation [α] _{20/D}	+22.5° to +24.0° (calc. on dried substance)	[6]
Loss on Drying	≤ 0.5%	[9][11]
Sulfated Ash	≤ 0.1%	[6]
Heavy Metals (as Pb)	≤ 0.001% (10 ppm)	
Chloride (Cl)	≤ 0.02%	[5][6]
Sulfate (SO ₄)	≤ 0.01%	[5]
Related Substances	Total Impurities: ≤ 0.3%	[6]

Key Applications and Methodologies

Impurity Profiling and Purity Assessment by HPLC

Methionine reference standard is critical for developing and validating High-Performance Liquid Chromatography (HPLC) methods to assess the purity of L-methionine and identify potential impurities.^[12] These impurities can include synthesis by-products, oxidation products (like methionine sulfoxide), and dimerization products.^[12] A sensitive HPLC method using a mixed-mode column can effectively separate these impurities.^[12]

Quantitative Analysis in Various Matrices

L-Methionine standard is widely used to create calibration curves for the accurate quantification of methionine in diverse samples, including:

- Pharmaceutical Formulations: Ensuring correct dosage and quality control.^[13]
- Biological Samples: Measuring levels in plasma or tissues for metabolic studies.^{[14][15]}
- Food and Animal Feed: Determining nutritional content.^{[16][17][18]}

Reversed-phase HPLC (RP-HPLC) with UV or fluorescence detection is a common technique.^{[13][15][16]} For higher sensitivity and specificity, especially in complex matrices, methods based on Liquid Chromatography-Mass Spectrometry (LC-MS/MS) are employed.^[14]

Stability-Indicating Method Development

Forced degradation studies are essential to understand the stability of a drug substance. Methionine is known to be susceptible to oxidation.^[19] A well-characterized reference standard is used to identify and quantify degradants that form under stress conditions such as exposure to acid, base, oxidation, heat, and light. This ensures that the analytical method developed is stability-indicating, meaning it can accurately measure the active ingredient without interference from its degradation products.

Analysis of Methionine Oxidation

The oxidation of methionine residues in protein therapeutics can impact their efficacy and safety.^[20] Analytical methods using a methionine standard are crucial for quantifying this post-

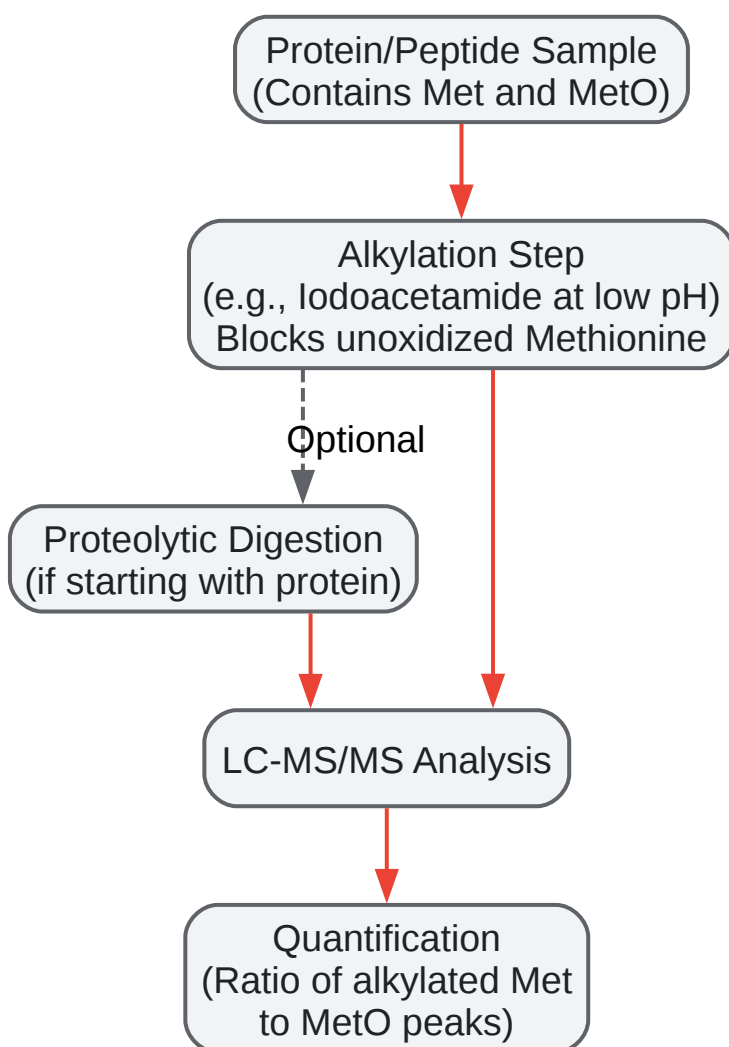
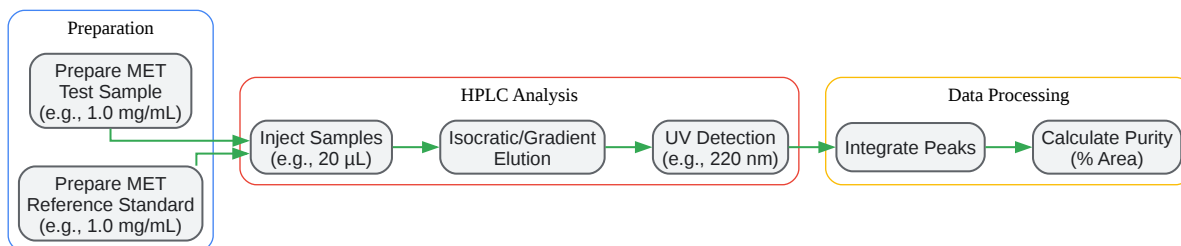
translational modification. Mass spectrometry-based approaches are particularly powerful. One such method, Methionine Oxidation by Blocking with Alkylation (MObBa), uses selective alkylation to block unoxidized methionines, which can then be quantified as a stable proxy for the unoxidized population.^{[21][22]} Another technique involves isotopic labeling with ^{18}O -labeled hydrogen peroxide to differentiate between in-vivo and artifactual oxidation.^{[20][23]}

Experimental Protocols

Protocol 1: Purity Analysis of L-Methionine by HPLC-UV

This protocol outlines a method for assessing the purity of an L-Methionine sample and detecting related substances.

Workflow for HPLC Purity Analysis



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Caption: Workflow for MObBa (Methionine Oxidation by Blocking with Alkylation).

Methodology:

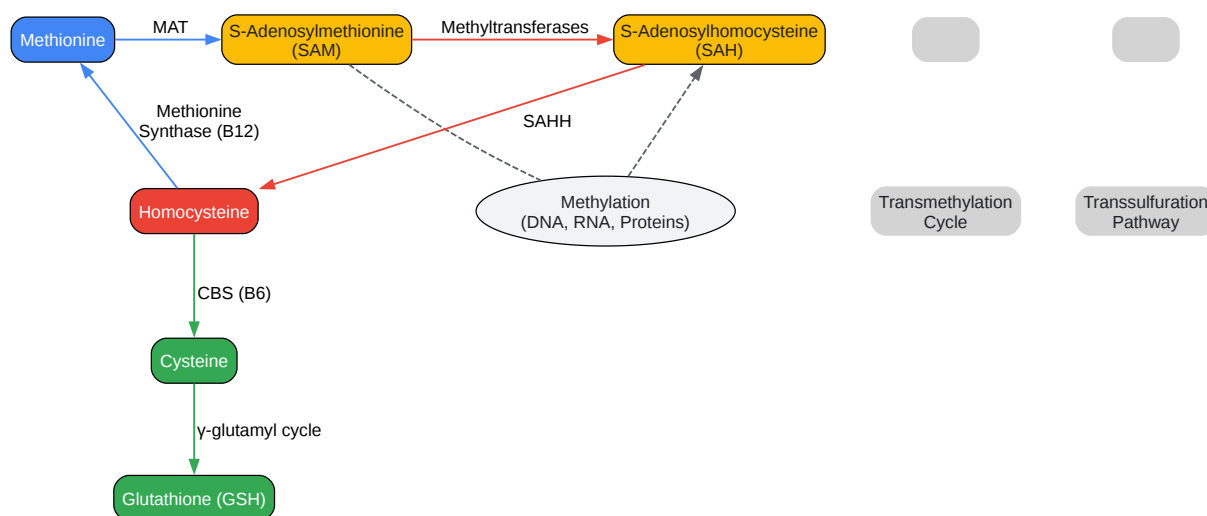
- Sample Preparation: Obtain peptide samples (e.g., from a tryptic digest of a protein) or use synthetic peptides.
- Alkylation of Unoxidized Methionine:
 - Treat the peptide sample with iodoacetamide (IAA) at a low pH. This selectively alkylates the sulfur atom of unoxidized methionine residues. [21][22] * This alkylation prevents the unoxidized methionine from undergoing spurious oxidation during subsequent sample handling and analysis. 3[21][22]. LC-MS/MS Analysis:
 - Analyze the resulting peptide mixture using a suitable LC-MS/MS system.
 - The liquid chromatography step separates the peptides before they enter the mass spectrometer.
- Data Acquisition and Quantification:
 - The mass spectrometer will detect both the naturally oxidized methionine (methionine sulfoxide, MetO) and the alkylated methionine.
 - Quantify the level of oxidation by measuring the relative signal intensities (e.g., peak areas from extracted ion chromatograms) of the peptide containing MetO versus the same peptide containing the alkylated methionine. T[21]he alkylated form serves as a stable proxy for the originally unoxidized methionine.

[21][22]---

Methionine in Biological Pathways

Understanding the metabolic role of methionine is essential for interpreting analytical results in biological contexts. The methionine cycle is central to cellular metabolism.

[1]Methionine Metabolic Pathways



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Caption: The central role of Methionine in transmethylation and transsulfuration pathways.

[2][24] The Transmethylation Cycle begins with the conversion of methionine to S-adenosylmethionine (SAM), the universal methyl donor for the methylation of DNA, RNA, proteins, and other molecules. After donating its methyl group, SAM becomes S-adenosylhomocysteine (SAH), which is then hydrolyzed to homocysteine (HCY). Homocysteine can be remethylated to regenerate methionine.

[25] The Transsulfuration Pathway provides an alternative fate for homocysteine, converting it to cysteine. Cysteine is a precursor for the synthesis of vital molecules, including the major intracellular antioxidant glutathione (GSH).

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